

Technical Support Center: 2,4,6-Tris(dimethylaminomethyl)phenol Waste Management

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Compound of Interest

Compound Name: 2,4,6-Tris(dimethylaminomethyl)phenol

Cat. No.: B167129

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This guide provides essential information for the safe handling and disposal of **2,4,6-Tris(dimethylaminomethyl)phenol** (also known as DMP-30) waste, tailored for research and development environments. Adherence to these protocols is critical to ensure personnel safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,4,6-Tris(dimethylaminomethyl)phenol** waste?

A1: This chemical is classified as a hazardous substance with multiple risks. It is corrosive and can cause severe skin burns and serious eye damage.^{[1][2]} It is also harmful if swallowed or in contact with skin.^[3] Environmentally, it is considered harmful to aquatic life.^[4]

Q2: What is the EPA hazardous waste number for this chemical?

A2: Due to its corrosive nature, waste containing **2,4,6-Tris(dimethylaminomethyl)phenol** should be classified under the EPA hazardous waste number D002 (waste code C).^[3] If the waste is a discarded commercial chemical product, it may also be classified as U188 for phenolic waste.^[3]

Q3: Can I dispose of small quantities of this waste down the sink?

A3: No. Under no circumstances should this chemical waste be emptied into drains or sewers.
[2][3][4][5] It is harmful to aquatic life and improper disposal violates environmental regulations.
[4]

Q4: What are the approved methods for the disposal of this waste?

A4: The recommended procedure involves treatment to neutralize its hazardous characteristics, followed by disposal via a licensed facility. The primary treatment step is neutralization with a suitable dilute acid.[3][5] After neutralization, the waste should be handed over to a certified waste management service for final disposal, which typically involves incineration in a licensed apparatus or burial in a designated hazardous waste landfill.[3][5][6]

Q5: What Personal Protective Equipment (PPE) must be worn when handling this waste?

A5: When handling **2,4,6-Tris(dimethylaminomethyl)phenol** waste, a high level of protection is required. This includes:

- Hand Protection: Impervious chemical-resistant gloves (e.g., butyl rubber or neoprene).[1][7]
- Eye Protection: Safety goggles and a face shield are necessary to protect against splashes.
[1][7]
- Skin and Body Protection: A lab coat and impervious protective clothing are required.[1][7]
For significant splash risks, a chemical-resistant apron should be worn.[8]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood.[8] If there is a risk of vapor inhalation, an appropriate respirator should be used.[7]

Troubleshooting Guide

Issue/Problem	Probable Cause	Solution
Small spill on a lab bench (<50 mL)	Accidental splashing or container leakage.	Evacuate non-essential personnel. Wearing full PPE, contain and absorb the spill with an inert material like sand, vermiculite, or earth.[3][4][5] Collect the contaminated absorbent into a clearly labeled, sealed container for hazardous waste disposal. Decontaminate the area with a suitable cleaning agent.
Waste container is bulging or feels warm	Contamination with an incompatible material (e.g., strong oxidizing agents, acids) causing a chemical reaction or decomposition.	Do not open the container. Carefully move it to an isolated, well-ventilated area such as a fume hood, away from ignition sources.[3] Alert your institution's Environmental Health & Safety (EHS) office immediately.
Uncertainty about waste stream contamination	The waste may have been mixed with other solvents or reagents during the experimental process.	If the waste is contaminated with other substances, it cannot be recycled.[5] It must be treated as hazardous waste. Label the container with all known or suspected components to ensure proper disposal by the waste management facility.
Skin or eye contact occurs	Inadequate PPE or accidental exposure.	For skin contact: Immediately flush the affected area with large amounts of water for at least 15 minutes, using a safety shower if available.[3] Remove all contaminated

clothing. Seek immediate medical attention.[3] For eye contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[1][3] Remove contact lenses if possible. Seek immediate medical attention.[3]

Chemical and Physical Properties

The following table summarizes key quantitative data for **2,4,6-Tris(dimethylaminomethyl)phenol**.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₇ N ₃ O	[9]
Molecular Weight	265.39 g/mol	[9]
Appearance	Amber to red-brown viscous liquid with an amine odor	[9]
Density	0.969 - 0.973 g/mL at 25 °C	[2][3]
Flash Point	124 °C (255 °F) - closed cup	[9]
Vapor Pressure	<0.01 mmHg at 21 °C	[3]
Water Solubility	>850 g/L at 20 °C	[2]
Aquatic Toxicity (Rainbow Trout)	TL ₅₀ : 180-240 mg/L (96 hours)	[3]

Experimental Protocols

Protocol for Laboratory-Scale Neutralization of Liquid Waste

Objective: To safely neutralize the corrosive (basic) nature of **2,4,6-Tris(dimethylaminomethyl)phenol** waste prior to collection by a certified hazardous waste disposal service.

Materials:

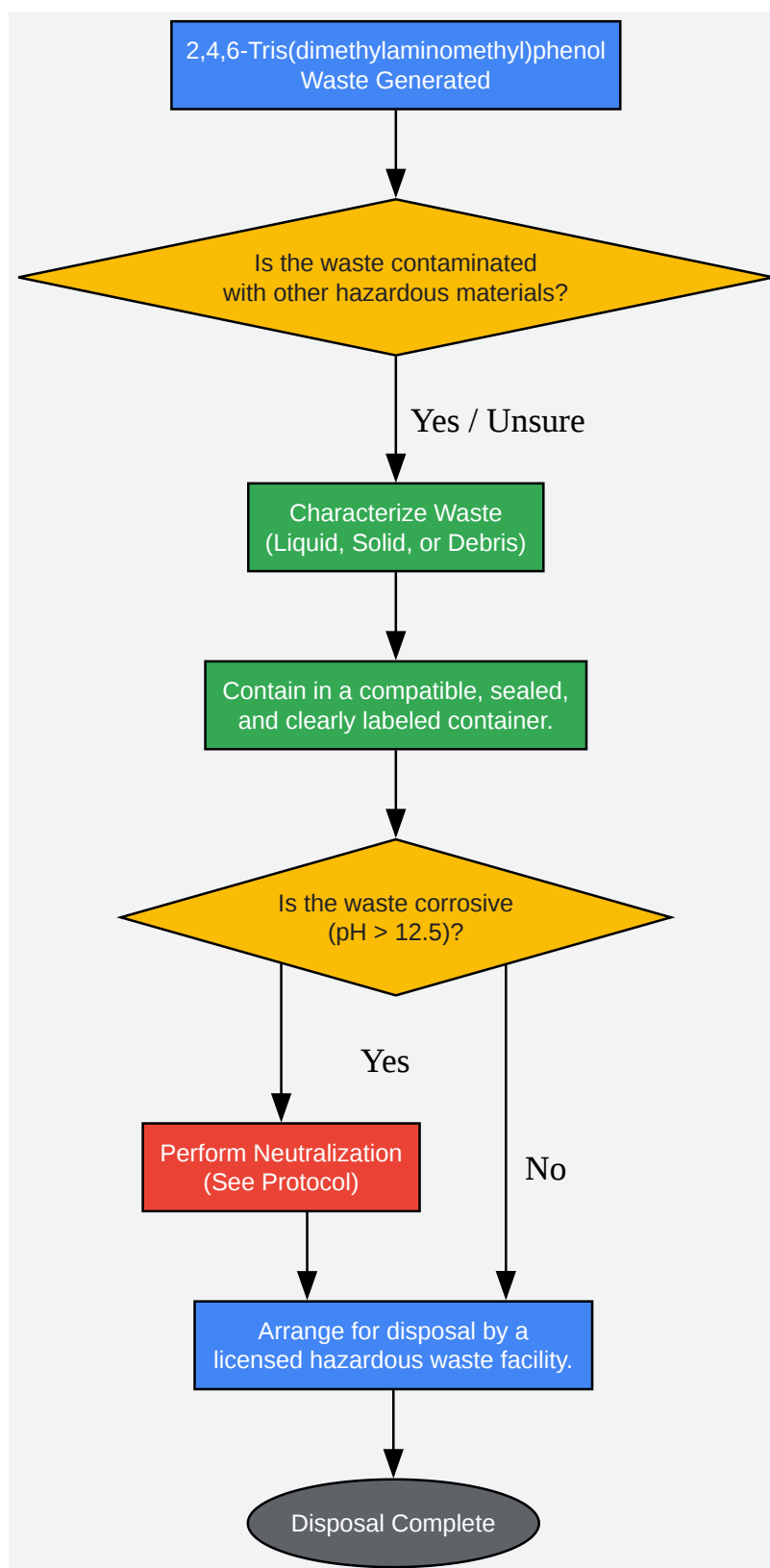
- Full Personal Protective Equipment (PPE) as specified in the FAQ section.
- Certified chemical fume hood.
- **2,4,6-Tris(dimethylaminomethyl)phenol** liquid waste.
- Dilute acid solution (e.g., 1M Hydrochloric Acid or 1M Sulfuric Acid).
- Large borosilicate glass beaker or flask (at least twice the volume of the waste).
- Magnetic stir plate and stir bar.
- Calibrated pH meter or pH indicator strips.
- Appropriate, labeled container for neutralized hazardous waste.

Procedure:

- Preparation: Don all required PPE. Perform all steps within a certified chemical fume hood.
- Setup: Place the waste container in a secondary containment tray on a magnetic stir plate inside the fume hood. Add a magnetic stir bar and begin stirring at a moderate speed.
- Slow Acid Addition: Carefully and slowly add the dilute acid solution to the stirring waste. The neutralization reaction is exothermic; monitor for any significant temperature increase. If the container becomes hot, pause the addition to allow it to cool.
- pH Monitoring: Periodically stop the acid addition and check the pH of the solution using a calibrated pH meter or pH strips.
- Target pH: Continue adding acid in small increments until the pH of the solution is between 6.0 and 8.0.

- Final Containment: Once neutralized, stop stirring and remove the stir bar. Carefully transfer the neutralized waste into a designated hazardous waste container.
- Labeling: Ensure the waste container is properly labeled with the words "Hazardous Waste," the full chemical name ("Neutralized **2,4,6-Tris(dimethylaminomethyl)phenol**"), and any other constituents.
- Disposal Request: Store the sealed container in a designated satellite accumulation area and arrange for pickup by your institution's EHS or hazardous waste management service.

Disposal Workflow



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Caption: Decision workflow for safe disposal of chemical waste.

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